

# health and safety information for 4,4'-Methylenebis(2-methylaniline)

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## Compound of Interest

Compound Name: 4,4'-Methylenebis(2-methylaniline)

Cat. No.: B165641

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An In-Depth Technical Guide to the Health and Safety of **4,4'-Methylenebis(2-methylaniline)**

Authored for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive health and safety framework for handling **4,4'-Methylenebis(2-methylaniline)** (CAS No. 838-88-0) in a laboratory or research setting. As a Senior Application Scientist, the causality behind each procedural recommendation is emphasized to ensure a culture of safety built on scientific understanding rather than mere compliance. The protocols herein are designed as self-validating systems to protect personnel and the environment.

## Section 1: Chemical Identity and Physical Properties

**4,4'-Methylenebis(2-methylaniline)**, also known as 4,4'-Diamino-3,3'-dimethyldiphenylmethane or 4,4'-Methylenedi-o-toluidine, is an aromatic amine.<sup>[1][2]</sup> Its physical and chemical characteristics are crucial for understanding its potential for exposure and for designing appropriate handling controls.

Property	Value	Source(s)
CAS Number	838-88-0	[3]
Molecular Formula	C <sub>15</sub> H <sub>18</sub> N <sub>2</sub>	[1][3]
Molecular Weight	226.32 g/mol	[1][2][3]
Appearance	Yellow to yellowish solid or powder	[1]
Melting Point	155-157°C	[3]
Boiling Point	230-235°C at 5.3 hPa	[3]
Solubility	0.016 g/L in water at 23.7°C (practically insoluble)	[3]

## Section 2: Hazard Identification and Toxicological Profile

The primary hazard associated with **4,4'-Methylenebis(2-methylaniline)** is its classification as a suspected human carcinogen, supported by robust animal data.[2][4] Understanding the full toxicological profile is essential for risk assessment.

### GHS Hazard Classification

The substance is classified under the Globally Harmonized System (GHS) with the following primary hazards:

Pictogram	GHS Code	Hazard Statement	Source(s)
	GHS08	H351: Suspected of causing cancer.	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
	GHS07	H302: Harmful if swallowed.	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
H315: Causes skin irritation.	<a href="#">[7]</a> <a href="#">[8]</a>		
H319: Causes serious eye irritation.	<a href="#">[7]</a> <a href="#">[8]</a>		
H335: May cause respiratory irritation.	<a href="#">[8]</a>		
	GHS09	H410: Very toxic to aquatic life with long lasting effects.	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Carcinogenicity

The International Agency for Research on Cancer (IARC) has classified **4,4'-Methylenebis(2-methylaniline)** as Group 2B: Possibly carcinogenic to humans.[\[2\]](#)[\[4\]](#)[\[9\]](#) This evaluation is based on the following:

- Sufficient evidence in experimental animals: Oral administration studies in rats and dogs resulted in high incidences of hepatocellular carcinomas.[\[4\]](#) Neoplasms of the lung, mammary gland, and skin were also observed in rats.[\[4\]](#)
- Inadequate evidence in humans: While direct epidemiological data is lacking, a study of dyestuff workers in Italy showed a significant excess of deaths from bladder cancer.[\[4\]](#) Some of these workers were engaged in the synthesis of ortho-toluidine and **4,4'-methylenebis(2-methylaniline)**, making the data suggestive but not conclusive for this specific agent.[\[4\]](#)

Given the animal data, all contact should be minimized to the lowest possible level, as there may be no safe level of exposure to a carcinogen.[\[10\]](#)

## Acute and Chronic Toxicity

- **Acute Effects:** Exposure can cause immediate irritation to the skin, eyes, and respiratory system.[7][8] Ingestion is harmful and requires immediate medical attention.[6][7] Structurally similar aromatic amines are known to cause methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, leading to symptoms like headache, dizziness, and cyanosis (a blue color to the skin and lips).[10][11] This should be considered a potential hazard.
- **Chronic Effects:** Beyond its carcinogenic potential, prolonged or repeated exposure may cause damage to organs.[12] Animal studies of related compounds have shown adverse effects on the liver and kidneys.[10]

## Environmental Hazards

This compound is classified as very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[5][6][7] It is persistent, and its release into waterways or soil must be strictly avoided.[13]

## Section 3: Exposure Risk Management

A multi-layered approach to risk management is mandatory. This begins with understanding exposure limits and implementing a stringent hierarchy of controls.

### Occupational Exposure Limits (OELs)

Specific OELs for **4,4'-Methylenebis(2-methylaniline)** have not been established by major regulatory bodies. In the absence of a specific limit, a conservative approach is required. The OELs for the closely related, and more extensively regulated, structural analogue 4,4'-Methylenebis(2-chloroaniline) (MOCA, CAS 101-14-4) should be used as a benchmark for risk assessment and control.

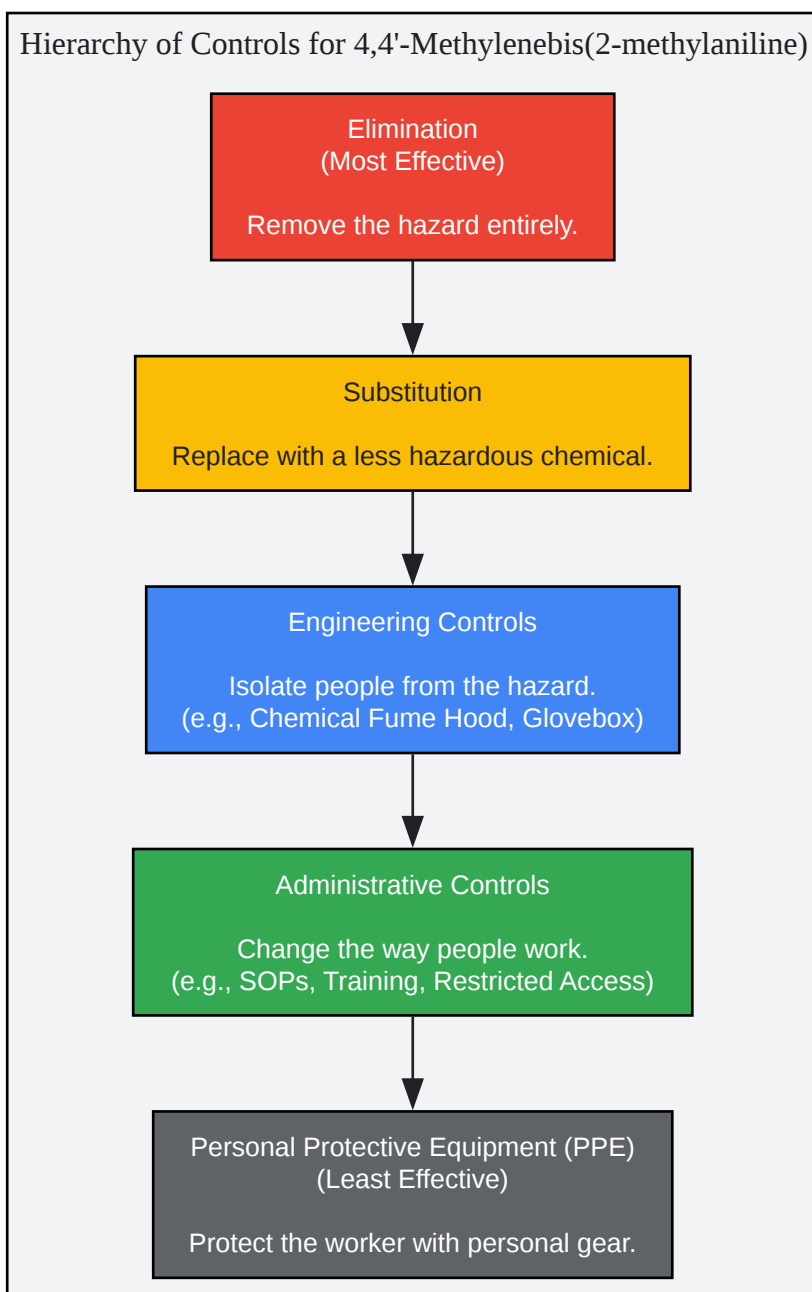
Organization	Limit Type	Value	Notes
NIOSH (US)	REL-TWA	0.003 mg/m <sup>3</sup>	Recommended Exposure Limit, 10-hr Time-Weighted Average. <a href="#">[10]</a>
ACGIH (US)	TLV-TWA	0.01 ppm (0.11 mg/m <sup>3</sup> )	Threshold Limit Value, 8-hr Time-Weighted Average; Skin notation. <a href="#">[10]</a> <a href="#">[14]</a>
EU-OEL	TWA	0.01 mg/m <sup>3</sup>	8-hr Time-Weighted Average; Skin notation. <a href="#">[13]</a>

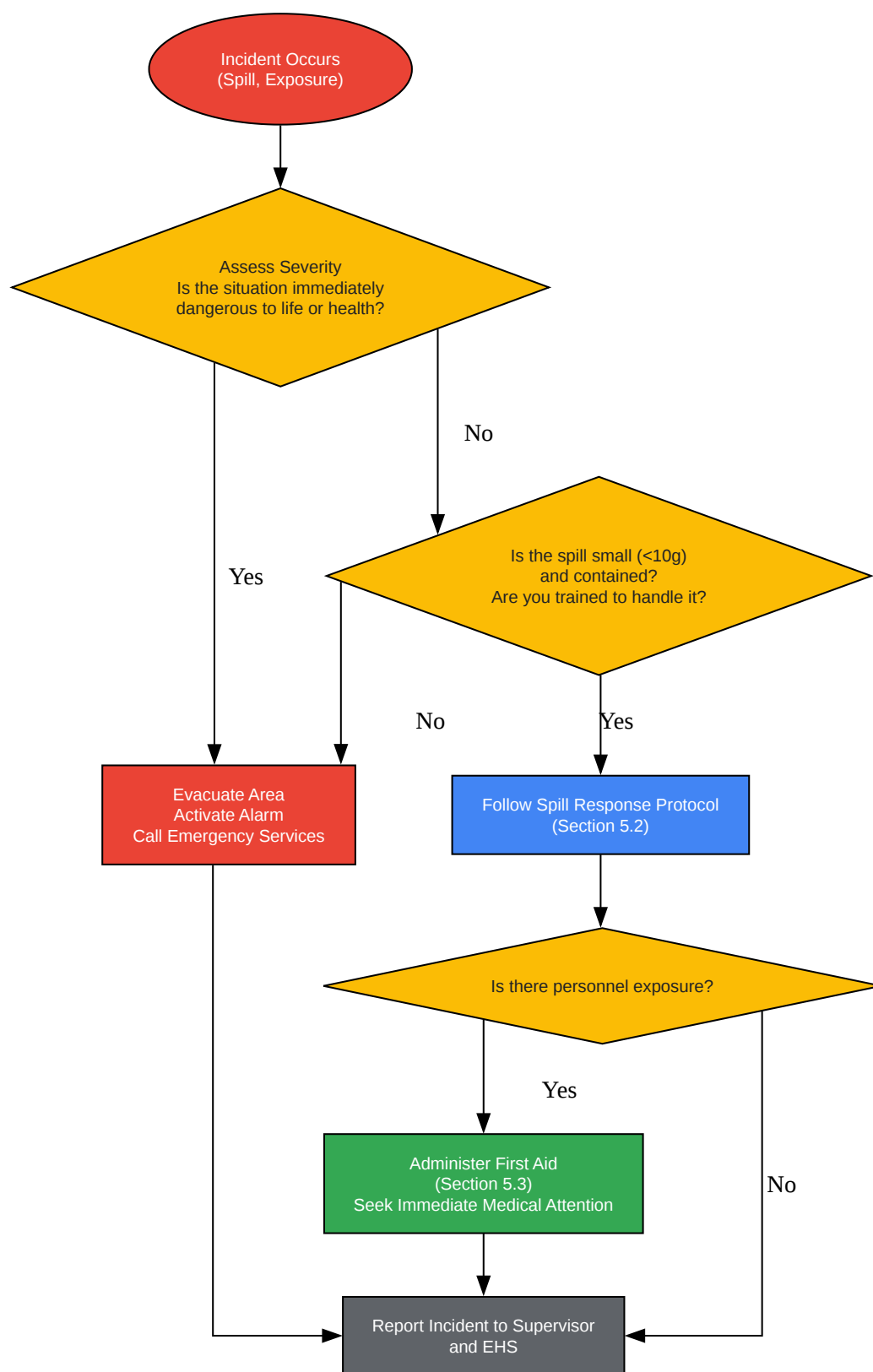
Note: The "Skin" notation indicates that skin absorption is a significant route of exposure.

## The Hierarchy of Controls

The most effective risk mitigation strategies focus on engineering out hazards before relying on personal behaviors. This hierarchy must be the guiding principle for all laboratory work with this compound.

## Hierarchy of Controls for 4,4'-Methylenebis(2-methylaniline)





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Caption: A decision tree for responding to laboratory incidents.

## Spill Response Protocol (for <10g)

- Alert & Secure: Alert personnel in the immediate area. Restrict access.
- PPE: Don full PPE, including respiratory protection if dust is present.
- Contain: Gently cover the spill with a non-combustible absorbent material like sand, earth, or vermiculite to prevent dust from becoming airborne. [15][16]4. Collect: Carefully sweep the material into a designated, labeled container for hazardous waste. DO NOT DRY SWEEP. [10]5. Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Seal and dispose of all cleanup materials as hazardous waste.
- Report: Report the spill to your supervisor and Environmental Health & Safety (EHS) department.

## First Aid Measures

Immediate and appropriate first aid is critical. All exposures require follow-up with occupational health services.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention. <a href="#">[11]</a> <a href="#">[17]</a>
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes. Seek immediate medical attention. <a href="#">[5]</a> <a href="#">[11]</a> <a href="#">[17]</a>
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. <a href="#">[7]</a> <a href="#">[17]</a> <a href="#">[18]</a>
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Call a Poison Control Center or physician immediately. <a href="#">[5]</a> <a href="#">[11]</a> <a href="#">[18]</a>

## Fire Fighting

- This material may burn but does not ignite readily. [\[10\]](#)\* Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam. [\[5\]](#)[\[17\]](#)\* Hazards: Fire will produce poisonous gases, including nitrogen oxides. [\[10\]](#)\* Required Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA). [\[11\]](#)[\[17\]](#)

## Section 6: Waste Disposal

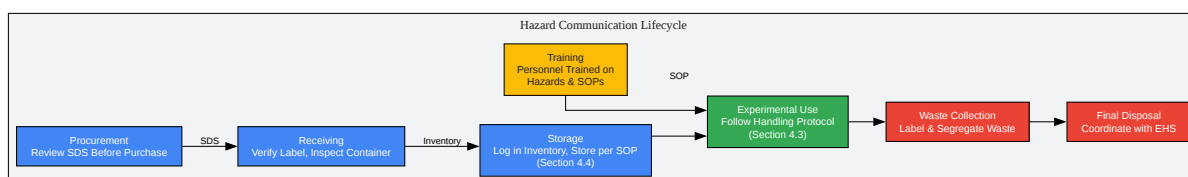
All waste containing **4,4'-Methylenebis(2-methylaniline)**, including contaminated PPE, spill cleanup materials, and empty containers, must be disposed of as hazardous chemical waste.

- Collect waste in a clearly labeled, sealed, and compatible container.

- Follow all institutional, local, state, and federal regulations for hazardous waste disposal. [5]3. Under no circumstances should this chemical or its waste be disposed of down the drain or in regular trash. [17]

## Section 7: Hazard Communication Workflow

A robust safety culture relies on the clear and continuous flow of hazard information from the moment a chemical is procured to its final disposal.



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Caption: The flow of safety information for a hazardous chemical.

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